

Discovery and history of 3-Hydroxybenzoic acid

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An In-depth Technical Guide to **3-Hydroxybenzoic Acid**: Discovery, History, and Synthesis

Abstract

3-Hydroxybenzoic acid (3-HBA), a monohydroxybenzoic acid, is a significant organic compound with a rich history in chemical synthesis and a growing importance in modern biotechnology. As a key intermediate, it finds applications in the production of pharmaceuticals, plasticizers, resins, and herbicides[1][2][3]. This technical guide provides a comprehensive overview of the discovery, historical synthesis, and modern production methods of 3-HBA. It includes detailed physicochemical properties, experimental protocols for key synthesis reactions, and visual diagrams of major production pathways, intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Introduction

3-Hydroxybenzoic acid (m-hydroxybenzoic acid) is an aromatic carboxylic acid with the chemical formula $C_7H_6O_3$ [4][5]. It is one of three isomers of hydroxybenzoic acid, alongside 2-hydroxybenzoic acid (salicylic acid) and 4-hydroxybenzoic acid[4]. Its unique molecular structure, featuring a hydroxyl group and a carboxyl group in a meta-position on the benzene ring, dictates its chemical reactivity and physical properties[6]. Notably, 3-HBA exhibits greater thermal stability compared to its ortho and para isomers, remaining unchanged at temperatures up to $300^{\circ}C$ [3][4]. This stability, combined with its versatile reactivity, makes it a valuable precursor in various industrial syntheses[6]. Historically synthesized through chemical routes, recent advancements in metabolic engineering have enabled its production from renewable resources using microorganisms[7].

Discovery and History

While the specific moment of its initial discovery is not clearly documented in the provided search results, the history of **3-Hydroxybenzoic acid** is intrinsically linked to the development of synthetic organic chemistry in the 19th and 20th centuries. Early methods for its preparation laid the groundwork for larger-scale industrial production.

One of the most established historical methods is the alkali fusion of 3-sulfobenzoic acid. This process involves the sulfonation of benzoic acid, followed by fusion with an alkali metal hydroxide at high temperatures (210-220°C)[4][8]. A significant challenge with this method was the concurrent formation of isomeric sulfobenzoic acids during the initial sulfonation step, which led to impurities in the final product[9]. Specifically, the presence of 4-hydroxybenzoic acid was problematic as it readily decarboxylates under the harsh conditions of the potassium hydroxide melt, forming phenol as a by-product[9].

Later refinements, such as the process described in a 1982 patent, utilized sulfophthalic acids as starting materials to be reacted with an alkali metal hydroxide under high pressure (10 to 30 bars) and temperature (200° to 300°C)[9]. This method was developed to produce 3-HBA in high yields and free from the interfering by-products that plagued earlier techniques[9]. These historical developments highlight the persistent efforts to optimize the synthesis of this important chemical intermediate for industrial use.

Physicochemical Properties

3-Hydroxybenzoic acid is a white to off-white crystalline solid, typically appearing as a powder or in needle-like crystalline form[1][3][5][10]. Its key physical and chemical properties are summarized in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ O ₃	[1][5][11]
Molecular Weight	138.12 g/mol	[1][4][5][11]
Appearance	White or off-white powder/crystals	[1][3][5]
Melting Point	200-203 °C	[12]
Boiling Point	346.1 ± 25.0 °C at 760 mmHg	[5]
Density	~1.473 - 1.509 g/cm ³ at 25°C	[4][5][10]
pKa	4.06 at 19°C	[3]
Vapor Pressure	0.000158 mmHg	[1]
Flash Point	177.3 ± 19.7 °C	[5]
LogP (Octanol/Water)	1.50	[1][3]

Table 1: Physical and Chemical Properties of **3-Hydroxybenzoic Acid**

The solubility of 3-HBA is a critical factor for its application in synthesis. It is slightly soluble in cold water but more soluble in hot water and various organic solvents. The pH of the solution also significantly influences its solubility; it increases in alkaline solutions due to the ionization of the carboxylic acid group[10].

Solvent	Solubility	Source(s)
Water	7.25 mg/mL at 25 °C; Slightly soluble	[1][10][11]
Ethanol	Soluble	[4][10]
Acetone	Soluble	[10]
Ether	Soluble	[10]
DMSO	28 mg/mL (202.72 mM)	[13]
Hexane	Insoluble	[4]
Chloroform	Insoluble	[4]

Table 2: Solubility of **3-Hydroxybenzoic Acid** in Various Solvents

Synthesis Methodologies

Several methods have been developed for the synthesis of **3-Hydroxybenzoic acid**, ranging from traditional chemical processes to modern biosynthetic routes.

Historical Chemical Synthesis

4.1.1 Alkali Fusion of Sodium 3-Sulfobenzoate

This is one of the most common and historical methods for producing 3-HBA[4]. The process begins with the sulfonation of benzoic acid, followed by melting the resulting sodium 3-sulfobenzoate with an alkali at high temperatures[2][4].

Experimental Protocol:

- Sulfonation: Place 122 kg of benzoic acid into a reactor. Under stirring, add 100 kg of oleum[2][3].
- Heat the mixture to approximately 100°C and maintain the reaction for 2 hours to produce sodium 3-sulfobenzoate[2][3].

- Alkali Fusion: Transfer the sulfonated liquid to an alkali melting pot. Add 45 kg of solid sodium hydroxide[2][3].
- Heat the mixture until it melts, and maintain the reaction for 4 to 5 hours at 210-220°C to form sodium m-carboxyphenate[2][3][4].
- Acidification and Purification: Cool the reaction mixture and add diluted sulfuric acid for acid hydrolysis to precipitate the crude **3-hydroxybenzoic acid**[2][3].
- Filter the mixture to remove sodium sulfate. Decolorize the filter cake with activated carbon and recrystallize from water to obtain purified **3-Hydroxybenzoic acid** with a purity of about 90%[2][3][4].



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Historical Synthesis of 3-HBA via Sulfonation and Alkali Fusion.

4.1.2 Reduction of 3-Nitrobenzoic Acid Esters

This method involves the catalytic hydrogenation of 3-nitrobenzoic acid esters to the corresponding aminobenzoic acid esters, which are then diazotized and hydrolyzed[4].

Experimental Protocol:

- Hydrogenation: Catalytically hydrogenate a 3-nitrobenzoic acid ester to form the corresponding aminobenzoic acid ester[4].
- Diazotization: Diazotize the resulting aminobenzoic acid ester[4].
- Hydrolysis: Treat the diazonium product with water and sulfuric acid at 100°C for several hours[4].
- Purification: Neutralize and filter the solution to yield **3-hydroxybenzoic acid** with approximately 95% purity[4].

4.1.3 Oxidation of 3-Methylphenol (m-cresol)

m-cresol can be oxidized to produce 3-HBA, offering a route that can be more environmentally friendly[14].

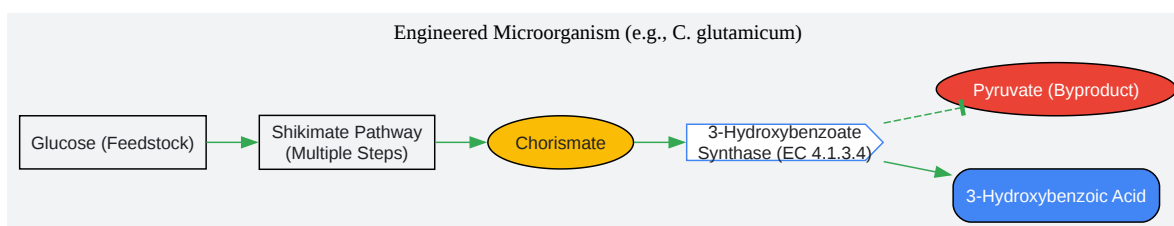
Experimental Protocol:

- Oxidation: Oxidize 3-methylphenol using potassium permanganate in an alkaline solution[4].
- Acidification & Recrystallization: Follow the oxidation with acidification and recrystallization to yield **3-hydroxybenzoic acid** with about 85% purity[4].

Modern Biosynthesis

Advancements in metabolic engineering have enabled the production of 3-HBA from renewable feedstocks like glucose using engineered microorganisms such as *Escherichia coli* and *Corynebacterium glutamicum*[4][7]. This approach is part of a broader trend towards sustainable chemical manufacturing.

The biosynthesis of 3-HBA from glucose proceeds via the shikimate pathway to the key intermediate, chorismate[7]. The enzyme 3-hydroxybenzoate synthase then converts chorismate to 3-HBA[7]. Researchers have successfully engineered strains of *C. glutamicum* to enhance this pathway, achieving production titers as high as 19.2 g/L of 3-HBA from glucose in a fermenter[7].



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Microbial Biosynthesis of 3-HBA from Glucose via Chorismate.

Natural Occurrence

3-Hydroxybenzoic acid is not only a synthetic product but also occurs naturally in various plants and other organisms[1][4]. It has been identified in:

- **Plants:** Found in pineapple, vanilla beans (contributing to flavor), raspberries, tea leaves, and has been isolated from *Taxus baccata* (the Pacific yew)[1][3][4][8].
- **Animal Products:** It is a component of castoreum, an exudate from the castor sacs of beavers, which is used in perfumery[8].
- **Microbial Metabolism:** It can be produced by certain bacteria, such as *Pseudomonas* species, through the degradation of 3-chlorobenzoic acid[8].

Applications

The versatile chemical nature of **3-Hydroxybenzoic acid** makes it a crucial intermediate in several industries:

- **Pharmaceuticals and Pesticides:** It serves as a key building block in the synthesis of various active compounds[2][4].
- **Herbicides:** It is a primary intermediate in the production of the herbicide Fomesafen[3][5].
- **Polymers and Materials:** It is used to synthesize plasticizers, resins, and light stabilizers[1][2][3].
- **Dyes:** It is employed in the creation of azo dyes[3][5].

Conclusion

3-Hydroxybenzoic acid has a well-established history as a valuable chemical intermediate, with synthesis methods evolving from classical, high-temperature chemical reactions to sophisticated and sustainable biosynthetic routes. Its robust physicochemical properties, particularly its thermal stability, ensure its continued relevance in industrial applications. As research progresses, particularly in the field of metabolic engineering, the production of 3-HBA

is poised to become more efficient and environmentally benign, further expanding its utility for researchers and drug development professionals.

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